

A Comprehensive Review of the Biological Activities of Massoia Lactone

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Compound of Interest

Compound Name: *Massoia Lactone*

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For Researchers, Scientists, and Drug Development Professionals

Massoia lactone, a naturally occurring δ -lactone primarily derived from the bark of the Massoia tree (*Cryptocarya massoy*), has garnered significant scientific interest due to its diverse and potent biological activities.^{[1][2]} This in-depth technical guide provides a comprehensive review of the current state of research on **Massoia lactone**, with a focus on its antimicrobial, anticancer, anti-inflammatory, and insect repellent properties. The information presented herein is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development.

Physicochemical Properties

Massoia lactone, chemically known as (6R)-6-pentyl-5,6-dihydro-2H-pyran-2-one for the C-10 homolog, is recognized for its characteristic sweet, coconut-like aroma.^[1] It is a key component of Massoia bark essential oil and exists in different homologous forms, including C-10, C-12, and C-14 lactones.^[1] The C-10 variant is the most abundant and well-studied.^[3] The Flavor and Extract Manufacturers Association (FEMA) has designated C-10 **Massoia lactone** as Generally Recognized As Safe (GRAS) for use as a flavoring agent.^{[1][3]}

Antimicrobial and Antibiofilm Activities

Massoia lactone has demonstrated significant efficacy against a broad spectrum of microorganisms, including bacteria and fungi, and has shown potent activity in inhibiting and eradicating biofilms.

Antibacterial and Antifungal Activity

Studies have highlighted the potent antifungal and antibacterial properties of **Massoia lactone** and the essential oil derived from Massoia bark. The C-10 homolog, in particular, has been shown to be effective against various pathogens. For instance, it has demonstrated complete inhibition of the fungus *Fusarium graminearum* at a concentration of 100 mg/L.[1] The proposed mechanism for its antifungal action involves the disruption of fungal cell membranes and the suppression of mycotoxin production.[1] In another study, **Massoia lactone** exhibited strong antifungal properties against numerous crop pathogens by inhibiting hyphal growth and spore germination.[4]

The tables below summarize the quantitative data on the antimicrobial activity of **Massoia lactone** and related extracts.

Table 1: Minimum Inhibitory Concentration (MIC) of Massoia Essential Oil against Phytopathogenic Bacteria

Bacterium	MIC (µL/L)
<i>Agrobacterium tumefaciens</i>	250
<i>Agrobacterium vitis</i>	2000
<i>Clavibacter michiganensis</i>	250
<i>Pseudomonas syringae</i>	125

Source:[5]

Antibiofilm Activity

Biofilms are structured communities of microorganisms that are notoriously difficult to eradicate. **Massoia lactone** has shown remarkable potential in both inhibiting biofilm formation and degrading mature biofilms. It has been reported to be effective against oral polymicrobial biofilms, including those composed of *Streptococcus mutans*, *Streptococcus sanguinis*, *Lactobacillus acidophilus*, and *Actinomyces viscosus*. [1][6] The mechanism of action is believed to involve the degradation of the extracellular polymeric substances (EPS) that form the biofilm matrix. [1][6]

Against *Candida tropicalis*, C-10 **Massoia lactone** has been shown to inhibit fungal growth by 84.21% (w/v) and biofilm growth by 80.23% (w/v) in the intermediate phase and 74.23% (w/v) in the mature phase.[7][8] Scanning electron microscopy revealed that **Massoia lactone** damages the EPS matrix of *C. tropicalis*, hindering hyphal formation and leading to a decrease in attachment and cell lysis.[7][8]

Table 2: Antibiofilm Activity of **Massoia Lactone** and Massoia Oil

Organism(s)	Compound/Extract	Activity Metric	Concentration
<i>Candida albicans</i>	C-10 Massoia lactone	IC50	0.026 µg/mL
Oral polymicrobial biofilm	C-10 Massoia lactone	Degradation	0.25% v/v
<i>Pseudomonas aeruginosa</i> & <i>Staphylococcus aureus</i> (dual-species)	Massoia oil	MBIC50	0.09% v/v
<i>Pseudomonas aeruginosa</i> & <i>Staphylococcus aureus</i> (dual-species)	Massoia oil	Biofilm Degradation	0.01% v/v

Source:[5][6][9]

Anticancer and Cytotoxic Activities

Emerging research suggests that **Massoia lactone** possesses anticancer properties. The α,β -unsaturated δ -lactone structure is considered a key functional group responsible for its cytotoxic effects on various cancer cell lines.[5][10] Studies have reported moderate cytotoxic activity of Massoia oil components against MCF-7, NCI-H292, HT-29, HI-60, and K562 cancer cell lines.[10]

Further investigations into synthetic analogues of (-)-Massoialactone have also shown antiproliferative activities.[10] This indicates that the core lactone structure is a promising scaffold for the development of novel anticancer agents.

Table 3: Cytotoxicity of C-10 **Massoia Lactone** and Massoia Essential Oil

Cell Line	Compound/Extract	IC50 (µg/mL)
Fibroblast cells	C-10 Massoia lactone	11.29
Fibroblast cells	Massoia Essential Oil	26.07
Vero cells	C-10 Massoia lactone	28.35
Vero cells	Massoia Essential Oil	37.34

Source:[5]

Anti-inflammatory and Immunomodulatory Activities

Massoia lactone and its derivatives have also been investigated for their anti-inflammatory and immunomodulatory effects. The α,β -unsaturated δ -lactone moiety is believed to play a crucial role in these activities.[5] Aqueous extracts of Massoia bark have been shown to significantly increase the phagocytic activity of macrophages in a concentration-dependent manner, with a concentration of 40 µg/mL exhibiting the highest activity.[11] This suggests a potential role for **Massoia lactone** in modulating the immune response.

Insect Repellent Activity

Massoia lactone has demonstrated significant potential as a natural insect repellent.[12] It has been shown to be effective in repelling mosquitoes and flies, with a longer-lasting effect than DEET in some cases.[12] This makes **Massoia lactone** a promising candidate for the development of safe and effective natural insect repellent formulations. The effective concentration in such formulations can range from 0.001% to 50% (v/v), depending on the specific application.[12]

Experimental Protocols

A detailed understanding of the experimental methodologies is crucial for the replication and advancement of research. The following sections outline the typical protocols used to evaluate the biological activities of **Massoia lactone**.

Antimicrobial Susceptibility Testing (Microdilution Method)

The microdilution method is a standard procedure for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent.

- **Preparation of Inoculum:** A standardized suspension of the test microorganism is prepared in a suitable broth medium to a specific cell density (e.g., 10^5 CFU/mL).
- **Serial Dilution:** The test compound (**Massoia lactone**) is serially diluted in the broth medium in a 96-well microtiter plate.
- **Inoculation:** Each well is inoculated with the prepared microbial suspension.
- **Incubation:** The plate is incubated under appropriate conditions (temperature, time) for the specific microorganism.
- **Determination of MIC:** The MIC is determined as the lowest concentration of the compound that visibly inhibits the growth of the microorganism.

Biofilm Inhibition and Eradication Assays

These assays are used to assess the ability of a compound to prevent biofilm formation or destroy existing biofilms.

- **Biofilm Formation:** Microorganisms are allowed to form biofilms on a suitable surface (e.g., 96-well plate) in the presence of varying concentrations of the test compound.
- **Quantification:** After incubation, non-adherent cells are removed, and the remaining biofilm is stained with a dye such as crystal violet. The amount of dye retained, which is proportional to the biofilm mass, is then quantified spectrophotometrically.
- **MBIC50/MBEC50 Determination:** The Minimum Biofilm Inhibitory Concentration 50 (MBIC50) is the concentration that inhibits 50% of biofilm formation. The Minimum Biofilm Eradication Concentration 50 (MBEC50) is the concentration required to eradicate 50% of a pre-formed biofilm.^[6]

Cytotoxicity Assay (MTT Assay)

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability.

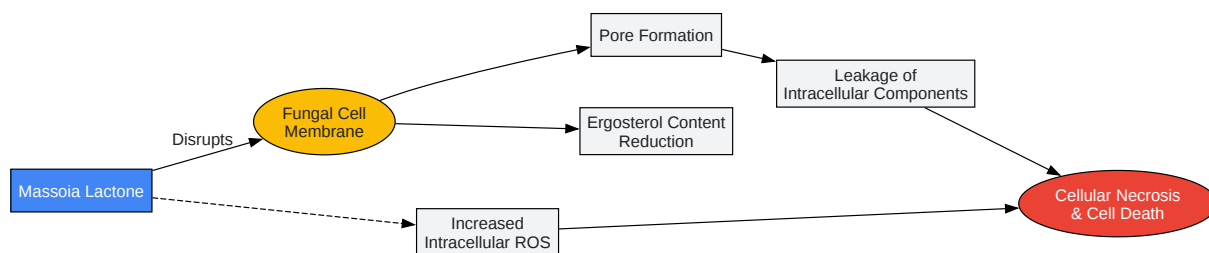
- **Cell Seeding:** Cancer or normal cells are seeded in a 96-well plate and allowed to adhere overnight.
- **Treatment:** The cells are treated with various concentrations of **Massoia lactone** for a specific duration (e.g., 24, 48 hours).
- **MTT Addition:** MTT solution is added to each well and incubated to allow for the formation of formazan crystals by metabolically active cells.
- **Solubilization:** The formazan crystals are dissolved in a solubilizing agent (e.g., DMSO).
- **Absorbance Measurement:** The absorbance of the solution is measured at a specific wavelength (e.g., 570 nm) using a microplate reader. The IC₅₀ value (the concentration that inhibits 50% of cell growth) is then calculated.

Mechanisms of Action and Signaling Pathways

The biological activities of **Massoia lactone** are attributed to several mechanisms of action. The following diagrams illustrate the proposed pathways.

Antifungal Mechanism of Action

The antifungal activity of **Massoia lactone** against pathogenic fungi like *Fusarium graminearum* involves a multi-faceted attack on the fungal cell.

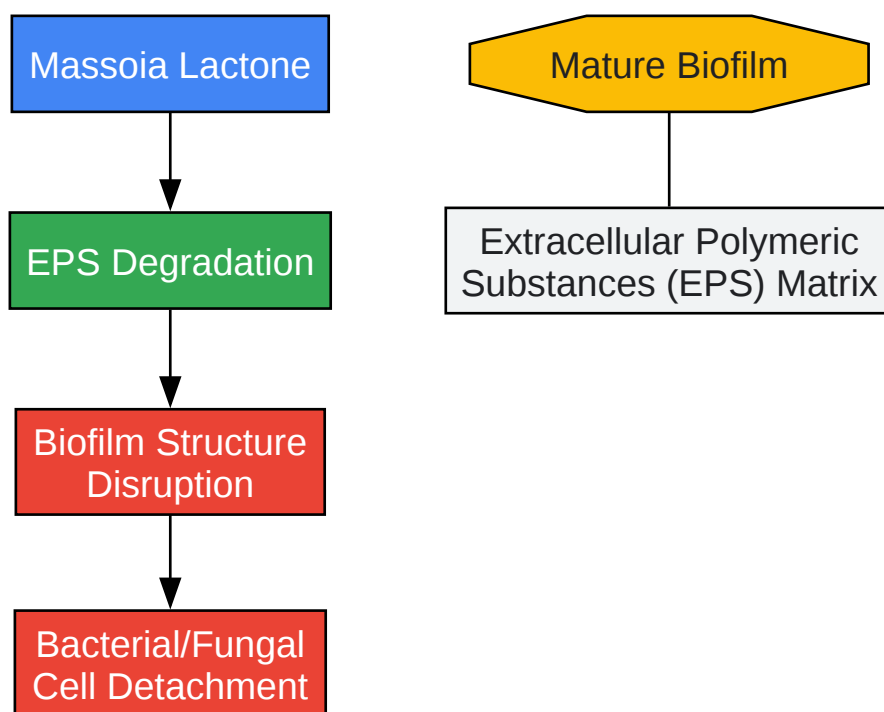


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Caption: Proposed antifungal mechanism of **Massoia Lactone**.

Antibiofilm Mechanism of Action

Massoia lactone's ability to combat biofilms stems from its capacity to disrupt the protective extracellular matrix.



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Caption: Mechanism of biofilm disruption by **Massoia Lactone**.

Conclusion and Future Perspectives

Massoia lactone has emerged as a promising natural compound with a wide array of biological activities. Its demonstrated efficacy as an antimicrobial, antibiofilm, anticancer, and anti-inflammatory agent warrants further investigation. The well-defined structure of **Massoia lactone**, particularly the α,β -unsaturated δ -lactone moiety, provides a strong foundation for structure-activity relationship studies and the design of novel therapeutic agents.

Future research should focus on elucidating the precise molecular targets and signaling pathways involved in its various biological effects. In vivo studies and clinical trials are necessary to validate the therapeutic potential of **Massoia lactone** and its derivatives. Furthermore, the development of efficient and sustainable methods for the production of **Massoia lactone**, either through optimized extraction from natural sources or through biotechnological approaches, will be crucial for its successful translation into clinical and commercial applications.^[1] The minimal safety risks associated with its use in regulated conditions further support its potential for broader applications in the pharmaceutical, agricultural, and food industries.^{[1][3]}

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